Introduction: Unveiling the Potential of a Substituted Pyridine Scaffold

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Compound of Interest

Compound Name:	*6-(tert-Butyl)pyridin-3-ol*
CAS No.:	*68692-50-2*
Cat. No.:	*B1290352*

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Pyridinol derivatives are a cornerstone in medicinal chemistry and materials science, owing to their unique electronic properties and versatile coordination chemistry. The introduction of a bulky tert-butyl group at the 6-position and a hydroxyl group at the 3-position of the pyridine ring, as in **6-(tert-Butyl)pyridin-3-ol**, is anticipated to confer specific steric and electronic characteristics. These modifications can significantly influence the molecule's reactivity, intermolecular interactions, and, consequently, its biological activity and material properties. A thorough theoretical investigation, rigorously validated by experimental data, is paramount to unlocking the full potential of this compound.

This technical guide presents a comprehensive framework for the theoretical and experimental characterization of **6-(tert-Butyl)pyridin-3-ol**. It is designed for researchers, scientists, and drug development professionals, providing a roadmap for a deep understanding of its fundamental properties. The narrative emphasizes the synergy between computational predictions and laboratory validation, a crucial aspect of modern chemical research.

Part 1: A Robust Computational Methodology for Predictive Accuracy

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The foundation of a reliable theoretical study lies in the selection of appropriate computational methods. For a molecule like **6-(tert-Butyl)pyridin-3-ol**, which contains a conjugated system and heteroatoms, Density Functional Theory (DFT) offers an excellent balance of computational cost and accuracy.

Geometry Optimization and Vibrational Analysis

The initial and most critical step is to determine the ground-state molecular geometry of **6-(tert-Butyl)pyridin-3-ol**. The B3LYP functional, a hybrid functional that incorporates a portion of the exact Hartree-Fock exchange, has consistently provided reliable geometries for organic molecules.[1][2] This will be paired with a Pople-style basis set, specifically 6-311+G(d,p), which includes diffuse functions (+) to accurately describe the lone pairs on the oxygen and nitrogen atoms and polarization functions (d,p) to account for the non-spherical nature of electron density in bonds.

A frequency calculation will be performed on the optimized geometry at the same level of theory. The absence of imaginary frequencies will confirm that the optimized structure corresponds to a true energy minimum on the potential energy surface. The calculated vibrational frequencies will be used to predict the infrared (IR) spectrum of the molecule.

Electronic Structure and Reactivity Descriptors

To gain insights into the molecule's electronic behavior and reactivity, a series of calculations will be performed on the optimized geometry.

- Frontier Molecular Orbitals (FMOs): The energies of the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO) are crucial for understanding the molecule's reactivity. The HOMO-LUMO energy gap is an indicator of chemical stability; a larger gap suggests lower reactivity.[1]

- Molecular Electrostatic Potential (MEP): The MEP map provides a visual representation of the charge distribution on the molecule's surface. It is invaluable for identifying regions susceptible to electrophilic and nucleophilic attack.

- Natural Bond Orbital (NBO) Analysis: NBO analysis will be employed to investigate charge delocalization and hyperconjugative interactions within the molecule, which contribute to its stability.[1]

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- Global Reactivity Descriptors: From the HOMO and LUMO energies, global reactivity descriptors such as electronegativity (χ), chemical hardness (η), and the global electrophilicity index (ω) will be calculated to quantify the molecule's overall reactivity.

Spectroscopic Predictions

To facilitate the experimental characterization of **6-(tert-Butyl)pyridin-3-ol**, its ^{1}H and ^{13}C Nuclear Magnetic Resonance (NMR) chemical shifts will be predicted using the Gauge-Independent Atomic Orbital (GIAO) method at the B3LYP/6-311+G(d,p) level of theory. The calculations will be performed in a simulated solvent, such as chloroform-d ($CDCl_3$), using the Polarizable Continuum Model (PCM) to mimic experimental conditions.[2]

Part 2: In Silico Characterization: A Predicted Profile of 6-(tert-Butyl)pyridin-3-ol

The application of the aforementioned computational methodology will yield a detailed theoretical profile of **6-(tert-Butyl)pyridin-3-ol**.

Molecular Geometry

The optimized geometry will provide precise bond lengths, bond angles, and dihedral angles. This information is fundamental for understanding the steric influence of the tert-butyl group on the pyridine ring and the orientation of the hydroxyl group.

Parameter	Predicted Value
C-C (ring) bond lengths	Calculated value
C-N (ring) bond lengths	Calculated value
C-O bond length	Calculated value
C-C (tert-butyl) bond lengths	Calculated value
Key bond angles	Calculated value
Key dihedral angles	Calculated value

Table 1: Predicted Key Geometrical Parameters of 6-(tert-Butyl)pyridin-3-ol.

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Electronic Properties and Reactivity

The electronic properties will offer a quantitative and qualitative understanding of the molecule's behavior in chemical reactions.

Parameter	Predicted Value (eV)
HOMO Energy	Calculated value
LUMO Energy	Calculated value
HOMO-LUMO Energy Gap	Calculated value
Electronegativity (χ)	Calculated value
Chemical Hardness (η)	Calculated value
Electrophilicity Index (ω)	Calculated value

Table 2: Predicted Electronic Properties and Global Reactivity Descriptors of 6-(tert-Butyl)pyridin-3-ol.

The MEP map is expected to show a negative potential around the nitrogen and oxygen atoms, indicating their nucleophilic character, and a positive potential around the hydroxyl proton, highlighting its electrophilic nature.

Predicted Spectroscopic Data

The predicted NMR and IR spectra will serve as a benchmark for the experimental validation.

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Atom	Predicted ^{13}C Chemical Shift (ppm)
C2	Calculated value
C3	Calculated value
C4	Calculated value
C5	Calculated value
C6	Calculated value
C(t-Bu)	Calculated value
CH_3(t-Bu)	Calculated value

Table 3: Predicted ^{13}C NMR Chemical Shifts for 6-(tert-Butyl)pyridin-3-ol.

Proton	Predicted ^{1}H Chemical Shift (ppm)
H2	Calculated value
H4	Calculated value
H5	Calculated value
CH_3(t-Bu)	Calculated value
OH	Calculated value

Table 4: Predicted ^{1}H NMR Chemical Shifts for 6-(tert-Butyl)pyridin-3-ol.

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Vibrational Mode	Predicted Frequency (cm^{-1})
O-H stretch	Calculated value
C-H stretch	Calculated value
C=C stretch	Calculated value
C-N stretch	Calculated value
C-O stretch	Calculated value

Table 5: Key Predicted IR Vibrational Frequencies for 6-(tert-Butyl)pyridin-3-ol.

Part 3: A Self-Validating System: Proposed Experimental Protocols

The theoretical predictions must be substantiated by experimental evidence to ensure their validity. This section outlines the necessary experimental workflows.

Synthesis of 6-(tert-Butyl)pyridin-3-ol

A plausible synthetic route for **6-(tert-Butyl)pyridin-3-ol** could involve the following steps, adapted from known pyridine synthesis methodologies.

Step 1: Synthesis of a suitable precursor A potential starting material could be a commercially available substituted pyridine, such as 2-bromo-5-hydroxypyridine.

Step 2: Introduction of the tert-butyl group This could be achieved via a Grignard reaction or a Suzuki coupling with a suitable tert-butylating agent. The choice of catalyst and reaction conditions would be critical to optimize the yield.

Spectroscopic Characterization

The synthesized **6-(tert-Butyl)pyridin-3-ol** will be subjected to rigorous spectroscopic analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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- Objective: To obtain high-resolution ^{1}H and ^{13}C NMR spectra for structural elucidation and comparison with theoretical predictions.
- Materials: Synthesized **6-(tert-Butyl)pyridin-3-ol**, deuterated chloroform ($CDCl_3$), 5 mm NMR tubes.
- Procedure:
  - Dissolve 5-10 mg of the sample in approximately 0.7 mL of $CDCl_3$.
  - Transfer the solution to an NMR tube.
  - Acquire ^{1}H and ^{13}C NMR spectra on a 400 MHz or higher spectrometer.
  - Process the data, including Fourier transformation, phasing, and baseline correction.
  - Calibrate the chemical shifts using the residual solvent peak.

Infrared (IR) Spectroscopy

- Objective: To identify the functional groups present in the molecule and compare the vibrational frequencies with theoretical predictions.
- Materials: Synthesized **6-(tert-Butyl)pyridin-3-ol**, IR spectrometer with an ATR (Attenuated Total Reflectance) accessory.
- Procedure:
  - Obtain a background spectrum.
  - Place a small amount of the solid sample on the ATR crystal.
  - Acquire the sample spectrum.
  - Label the significant peaks corresponding to key functional groups.

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Part 4: Visualizing the Research Workflow and Molecular Structure

Visual aids are essential for conveying complex information concisely.



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Figure 1: A comprehensive workflow for the theoretical and experimental investigation of **6-(tert-Butyl)pyridin-3-ol**.

Figure 2: 2D representation of the molecular structure of **6-(tert-Butyl)pyridin-3-ol**.

Conclusion and Future Directions

This technical guide has outlined a synergistic theoretical and experimental approach to thoroughly characterize **6-(tert-Butyl)pyridin-3-ol**. The proposed computational studies will provide a wealth of information regarding its structural, electronic, and spectroscopic properties, which will be rigorously validated through synthesis and experimental characterization. This dual approach ensures a high degree of confidence in the findings.

The insights gained from this comprehensive investigation will pave the way for exploring the potential applications of **6-(tert-Butyl)pyridin-3-ol** in areas such as medicinal chemistry, where it could serve as a scaffold for novel therapeutic agents, or in materials science as a ligand for new catalysts or functional materials. Future studies could involve investigating its intermolecular interactions, such as hydrogen bonding capabilities, and exploring its reactivity in various chemical transformations, guided by the theoretical reactivity descriptors.

References

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